

# Singlet Oxygen Quantum Yield Data of Squarylium Cyanine Dyes

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**Compound Focus:** 1,1'-Diethyl-4,4'-dicarbocyanine iodide

CAS No.: 18300-31-7

Cat. No.: S1515119

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The following table summarizes experimental data for several squarylium cyanine dyes, as reported in a 2003 study. These dyes absorb light within the **phototherapeutic window (600-1000 nm)**, making them candidates for Photodynamic Therapy (PDT) [1] [2].

Dye Class (Derived From)	Absorption Range	Singlet Oxygen Quantum Yield ( $\Phi\Delta$ )	Potential for PDT
Benzothiazole	Phototherapeutic window	Reported (specific values in source)	Potential candidate [1]
Benzoselenazole	Phototherapeutic window	Reported (specific values in source)	Potential candidate [1]
Quinoline	Phototherapeutic window	Reported (specific values in source)	Potential candidate [1]

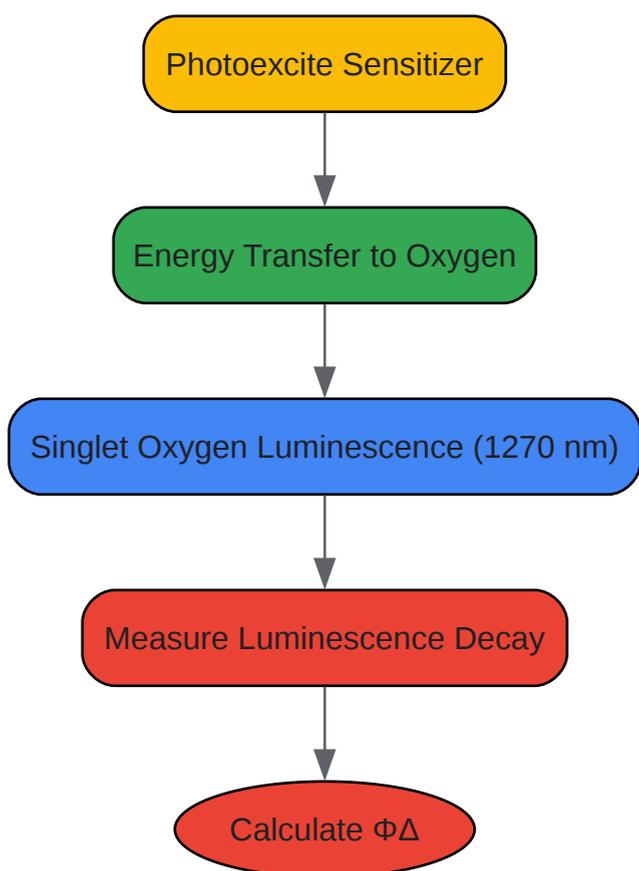
The study concluded that, considering both their absorption and quantum yields, some of these dyes appeared to be **potential candidates as sensitizers for PDT** [1] [2].

## Experimental Protocols for Determining $\Phi\Delta$

The quantum yield of singlet oxygen generation ( $\Phi\Delta$ ) indicates the efficiency with which a photosensitizer converts absorbed photons into singlet oxygen molecules [3]. The study on squarylium dyes used a **direct method** [1], while another common approach is the **indirect method**.

## Direct Method: Luminescence Decay

This method involves directly measuring the near-infrared phosphorescence of singlet oxygen at around 1270 nm [1] [4]. The workflow can be summarized as follows:



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## Indirect Method: Chemical Acceptors

This popular method uses a chemical trap that reacts with singlet oxygen. The reaction progress is monitored to quantify singlet oxygen production [4]. Key steps include:

- **Selection of Acceptor:** A chemical acceptor like 1,3-diphenylisobenzofuran (DPBF) is chosen, which reacts specifically with singlet oxygen, leading to a measurable change (e.g., fading of color) [4].
- **Reference System:** The sample is measured against a standard photosensitizer with a known  $\Phi\Delta$  under identical experimental conditions (same wavelength, solvent, oxygen concentration, etc.) [3] [4].
- **Quantification:** The efficiency of singlet oxygen production is calculated by comparing the rate of acceptor photooxidation in the sample to that in the reference [4].

## A Guide for Effective Comparison

For a rigorous and current comparison of singlet oxygen quantum yields, consider the following:

- **Critical Parameters:** When comparing values from different sources, ensure the experimental conditions are identical or highly similar. Key factors include **solvent**, **excitation wavelength**, **oxygen concentration**, and **temperature** [3] [4].
- **Finding Current Data:** The core data presented here is from 2003. To find more recent information, I suggest you search academic databases like PubMed or Scopus using specific terms such as:
  - "singlet oxygen quantum yield cyanine dyes"
  - "photostability IR-780"
  - "PDT sensitizer cyanine quantum yield"

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## References

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